

Adjusting pH for optimal MRS2768 tetrasodium salt activity.

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Compound of Interest

Compound Name: MRS2768 tetrasodium salt

Cat. No.: B14104771

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Technical Support Center: MRS2768 Tetrasodium Salt

This technical support center provides researchers, scientists, and drug development professionals with essential information for the effective use of **MRS2768 tetrasodium salt**, a selective P2Y2 receptor agonist. The following guides and FAQs address common issues, with a focus on optimizing experimental conditions by adjusting pH.

Frequently Asked Questions (FAQs)

Q1: What is **MRS2768 tetrasodium salt** and what is its primary mechanism of action?

A1: **MRS2768 tetrasodium salt** is a potent and selective agonist for the P2Y2 receptor, a G protein-coupled receptor.^{[1][2]} Its primary mechanism of action is to mimic the effect of endogenous ligands like ATP and UTP, activating the P2Y2 receptor and initiating downstream intracellular signaling pathways.^[1] This activation can lead to various cellular responses, including calcium mobilization, cytokine release, and changes in cell proliferation.^[1]

Q2: What is the recommended storage condition for **MRS2768 tetrasodium salt**?

A2: **MRS2768 tetrasodium salt** should be stored at -80°C.^[2] For solutions, it is recommended to prepare aliquots and store them at -20°C for up to one month to avoid repeated freeze-thaw cycles.

Q3: In what solvent is **MRS2768 tetrasodium salt** soluble?

A3: **MRS2768 tetrasodium salt** is soluble in water. Some suppliers may provide it pre-dissolved in an aqueous solution.

Q4: Why is pH important for the activity of MRS2768 in my experiments?

A4: While specific data on the optimal pH for MRS2768 activity is not readily available in the public domain, pH is a critical factor for several reasons:

- **Compound Stability:** Extreme pH values can lead to the hydrolysis of the phosphate groups in nucleotide analogs like MRS2768, rendering the compound inactive.
- **Receptor Binding:** The interaction between a ligand and its receptor is highly dependent on the ionization states of both molecules. Changes in pH can alter these ionization states, potentially reducing the binding affinity of MRS2768 to the P2Y2 receptor.
- **Cellular Health:** Most mammalian cells thrive in a narrow pH range, typically between 7.2 and 7.4. Deviations from this range can induce cellular stress and affect the physiological response being studied.

Troubleshooting Guide

This guide addresses specific issues that may arise during experiments with MRS2768, with a focus on pH-related problems.

Issue 1: Reduced or no biological activity of MRS2768.

Possible Cause	Troubleshooting Step
Incorrect pH of stock solution or assay buffer.	1. Measure the pH of your final assay medium after the addition of MRS2768. 2. Ensure the pH of your stock solution is near neutral (pH 7.0-7.4) before adding it to your assay medium. 3. Adjust the pH of your assay buffer to the optimal range for your cell type (typically 7.2-7.4 for mammalian cells).
Degradation of the compound.	1. Prepare fresh stock solutions of MRS2768. 2. Avoid repeated freeze-thaw cycles by preparing single-use aliquots. 3. Store the compound as recommended (-80°C for solid, -20°C for solutions).
Suboptimal cell culture conditions.	1. Confirm that your cells are healthy and in the logarithmic growth phase. 2. Ensure your cell culture medium is properly buffered and the incubator's CO ₂ level is calibrated to maintain the correct pH.

Issue 2: Precipitation of MRS2768 in the stock solution or assay medium.

Possible Cause	Troubleshooting Step
Low pH of the solvent.	Tetrasodium salts of acidic compounds are generally more soluble at neutral to slightly alkaline pH. Acidic conditions can cause the protonation of the salt, leading to reduced solubility. 1. Check the pH of the water used to dissolve the MRS2768. Use a buffered solution (e.g., PBS) at pH 7.2-7.4 for preparing the stock solution. 2. If dissolving in water, adjust the pH of the solution to ~7.4 with a small amount of dilute NaOH.
High concentration of divalent cations in the buffer.	Although less common, high concentrations of divalent cations (e.g., Ca^{2+} , Mg^{2+}) can sometimes form insoluble salts with phosphate-containing compounds. 1. Prepare the stock solution in a buffer with low or no divalent cations. 2. Add the MRS2768 stock solution to the final assay medium slowly while mixing.

Quantitative Data Summary

The following table summarizes the known biological activity data for **MRS2768 tetrasodium salt**.

Parameter	Value	Cell Line/Model	Reference
EC ₅₀ (P2Y ₂ Receptor Agonism)	1.89 μM	Not specified	[1][2]
EC ₅₀ (Stimulation of Proliferation)	0.8 \pm 1.7 μM	PANC-1 (Human pancreatic duct epithelial cells)	
In Vivo Efficacy	4.44 $\mu\text{g/kg}$ (i.v.)	Mouse model of myocardial infarction	

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution of MRS2768

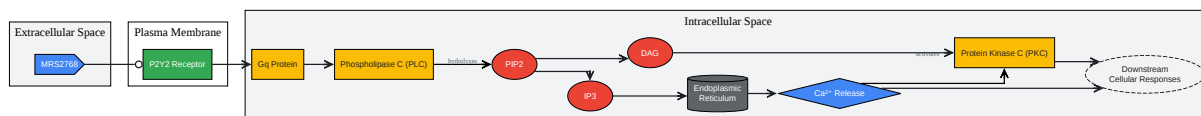
- Materials:
 - **MRS2768 tetrasodium salt** (solid)
 - Nuclease-free water or Phosphate-Buffered Saline (PBS), pH 7.4
 - Sterile microcentrifuge tubes
 - Calibrated pH meter
- Procedure:
 1. Allow the vial of solid MRS2768 to equilibrate to room temperature before opening.
 2. Weigh the required amount of MRS2768 powder in a sterile microcentrifuge tube.
Calculation Example: For 1 ml of a 10 mM solution (MW = 728.14 g/mol), you would need 7.28 mg.
 3. Add the appropriate volume of nuclease-free water or PBS (pH 7.4) to achieve a final concentration of 10 mM.
 4. Vortex briefly to dissolve the compound completely.
 5. Measure the pH of the stock solution using a calibrated pH meter. If the pH is outside the range of 7.2-7.6, adjust it carefully with dilute (0.1 M) NaOH or HCl.
 6. Sterile-filter the solution through a 0.22 µm syringe filter into a new sterile tube.
 7. Aliquot the stock solution into single-use volumes and store at -20°C.

Protocol 2: General Cell-Based Assay for P2Y2 Receptor Activation

- Materials:
 - Cells expressing the P2Y2 receptor

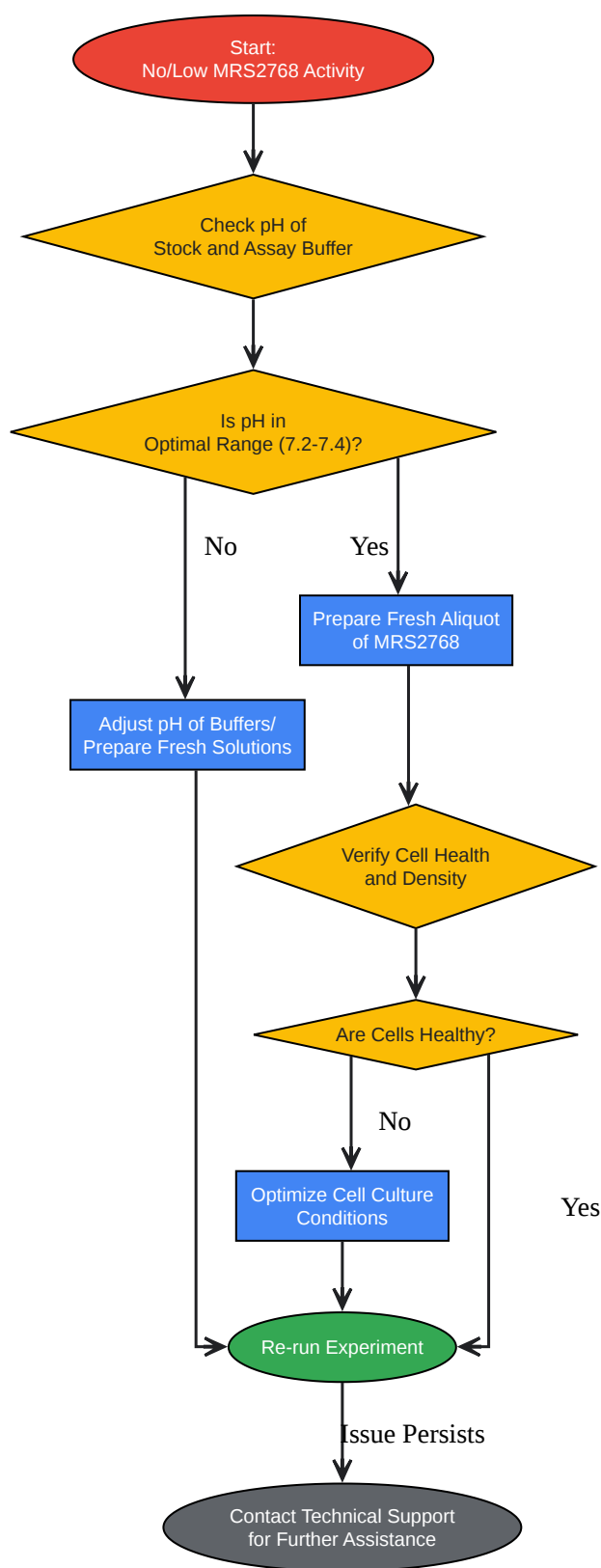
- Appropriate cell culture medium
- 10 mM stock solution of MRS2768
- Assay-specific reagents (e.g., calcium indicator dye for mobilization assays)
- Multi-well plates
- Procedure:
 1. Plate the cells in a multi-well plate at the desired density and allow them to adhere and grow overnight.
 2. On the day of the experiment, prepare the required concentrations of MRS2768 by serially diluting the 10 mM stock solution in the appropriate assay buffer or cell culture medium.
 3. Ensure the final assay medium has the correct pH (typically 7.2-7.4) after the addition of all components.
 4. Remove the culture medium from the cells and wash with a pre-warmed assay buffer if required by the specific assay protocol.
 5. Add the MRS2768 dilutions to the respective wells. Include a vehicle control (medium with the same final concentration of the solvent used for the stock solution).
 6. Incubate the plate for the desired time at 37°C in a CO₂ incubator.
 7. Measure the cellular response using an appropriate method (e.g., fluorescence measurement for calcium mobilization, cell proliferation assay).

Visualizations



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Caption: P2Y2 Receptor Signaling Pathway Activated by MRS2768.



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